SMILES notation for 1-(5-Chloro-2-methylphenyl)piperazine.

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Compound of Interest

Compound Name:	*1-(5-Chloro-2-methylphenyl)piperazine*
CAS No.:	*76835-20-6*
Cat. No.:	*B1584632*

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An In-depth Technical Guide to the SMILES Notation of **1-(5-Chloro-2-methylphenyl)piperazine**

Abstract

The Simplified Molecular Input Line Entry System (SMILES) is a critical tool in modern cheminformatics, enabling the representation of complex molecular structures in a human-readable, linear string format.[1][2] This guide provides a detailed, first-principles derivation of the SMILES notation for the compound **1-(5-Chloro-2-methylphenyl)piperazine**, a common building block in medicinal chemistry.[3] By deconstructing the molecule into its constituent fragments—piperazine and a substituted phenyl group—we will elucidate the fundamental rules of SMILES syntax, including the representation of atoms, bonds, branches, and cyclic structures. This document is intended to serve as a practical reference for professionals who require a deep and functional understanding of SMILES for applications in drug discovery, database management, and computational modeling.

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Introduction to SMILES: The Language of Molecular Structure

SMILES is a line notation that encodes a molecule's structure into a concise ASCII string.[2] Developed in the 1980s, its primary purpose is to provide a simple yet comprehensive method for storing and retrieving chemical structures in digital databases.[4] Unlike IUPAC nomenclature, which can be verbose, or graphical representations, which are not machine-readable, SMILES offers a compact format ideal for computational processing.

The core principles of SMILES are based on a depth-first traversal of the molecular graph. The syntax follows a set of five fundamental rules for encoding atoms, bonds, branches, ring closures, and disconnections.[5]

Key Principles of SMILES Notation:

- Atoms: Represented by their standard periodic table symbols. For the common "organic subset" (B, C, N, O, P, S, F, Cl, Br, I), brackets are not needed unless the atom carries a formal charge.[6][7] Hydrogens are typically implied to satisfy standard valencies.[1]
- Bonds: Single bonds are implied by adjacency. Double and triple bonds are represented by = and #, respectively.[2][8] Aromatic bonds can be denoted by a colon : or, more commonly, by representing aromatic atoms in lowercase.[4]
- Branches: Side chains are indicated by enclosing them in parentheses ().[6]
- Rings: Cyclic structures are described by breaking one bond in each ring. The connection points are then marked with a matching number following the atom.[4]

While multiple valid SMILES strings can represent the same molecule, canonicalization algorithms are often used to generate a single, unique representation for a given structure.[2]

Molecular Deconstruction: 1-(5-Chloro-2-methylphenyl)piperazine

To derive the SMILES string, we first dissect the target molecule into its primary structural components. This logical separation simplifies the encoding process.

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Figure 1: Structure of **1-(5-Chloro-2-methylphenyl)piperazine**.

The molecule consists of two key moieties:

- The Piperazine Ring: A six-membered heterocyclic ring containing two nitrogen atoms at positions 1 and 4.
- The 5-Chloro-2-methylphenyl Group: A benzene ring substituted with a chlorine atom and a methyl group, which connects to the piperazine ring.

Deriving SMILES for the Building Blocks

Protocol for Piperazine (C1CNCCN1)

Piperazine is a simple saturated heterocycle. Its SMILES is generated by defining a linear chain and then specifying a ring-closing bond.

Step-by-Step Derivation:

- Start: Begin at one of the nitrogen atoms (N).
- Traverse: Move to the adjacent carbon (C), then the next carbon (C), then the second nitrogen (N), followed by two more carbons (C, C). This creates the linear chain NCCNCC.
- Ring Closure: To form the ring, the final carbon in this chain must be bonded to the starting nitrogen. This closure is denoted by appending a number (e.g., 1) to both atoms.
  - Starting atom: N1
  - Ending atom: C1
- Resulting SMILES: The complete string becomes C1CNCCN1.[9][10] Note that starting at a carbon atom (C1CCNCC1) is also valid.

Protocol for the 5-Chloro-2-methylphenyl Group

This fragment is more complex due to its aromaticity and multiple substituents. We will build it starting from the parent benzene ring.

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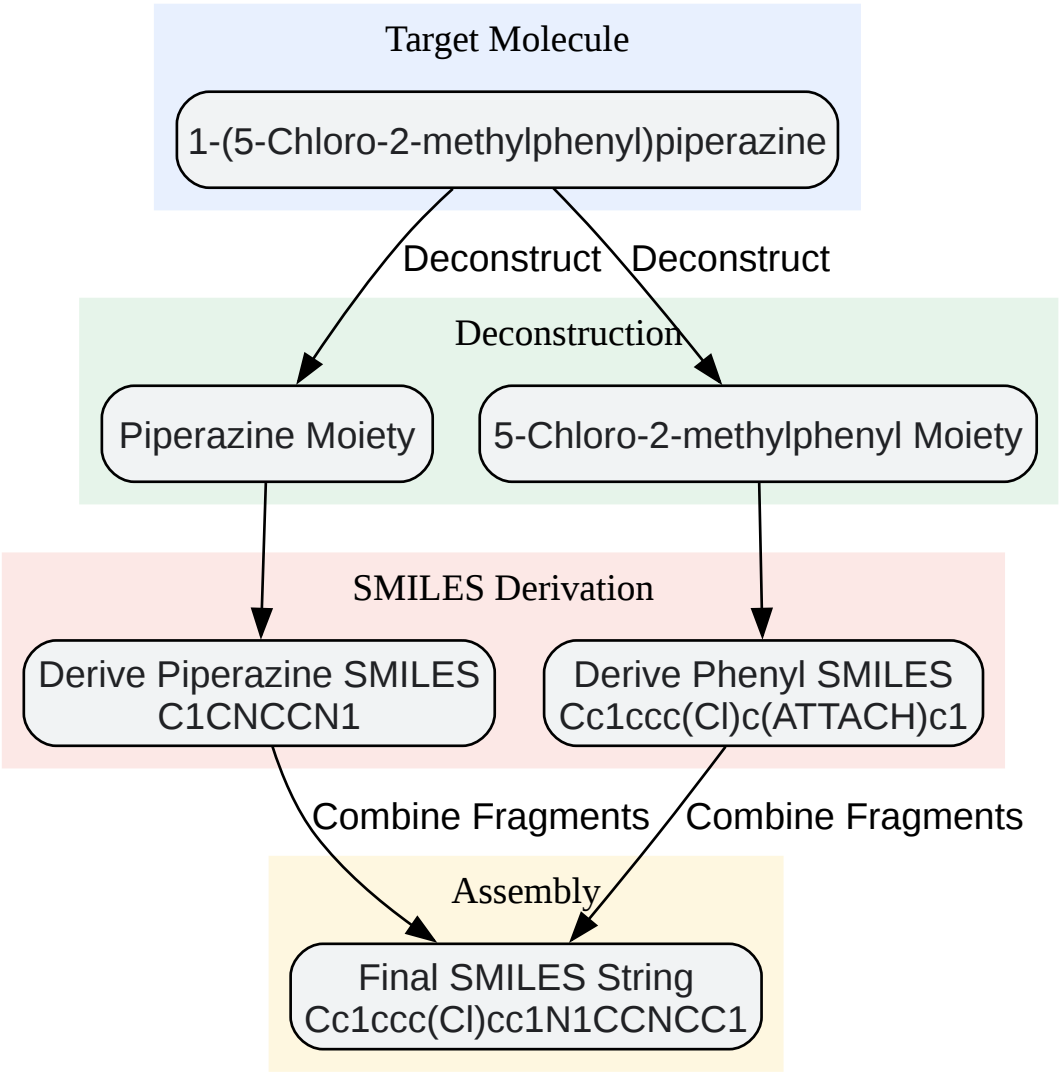
Step-by-Step Derivation:

- Benzene Ring: An aromatic six-carbon ring is represented as c1ccccc1. The lowercase c denotes an aromatic carbon, and the 1 indicates the ring closure between the first and last atoms in the string.[11][12]
- Add Methyl Group (Toluene): Adding a methyl group (C) as a branch to the first carbon results in toluene (Cc1ccccc1 or c1(C)ccccc1).[13][14]
- Define Attachment Point: The phenyl group attaches to the piperazine nitrogen at carbon-1. The methyl group is at carbon-2, and the chlorine is at carbon-5.
- Construct the Substituted Ring: We can write the SMILES by traversing the ring and adding substituents as branches in parentheses.
  - Start at the attachment point (carbon-1), which will connect to the piperazine.
  - Move to carbon-2, which has a methyl branch: c(C)
  - Continue to carbon-3 and carbon-4: cc
  - Add the chlorine branch at carbon-5: c(Cl)
  - Add the final carbon-6: c
  - The complete ring fragment is: c1c(C)ccc(Cl)c1. The numbers for ring closure are implied by the start and end of the chain.

Assembly of the Final SMILES Notation

The final step is to connect the two fragments. We replace one of the implicit hydrogens on a piperazine nitrogen with the entire 5-chloro-2-methylphenyl group.

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Figure 2: Workflow for deriving the SMILES notation.

Assembly Logic:

- Piperazine Connector: Take the piperazine SMILES and choose one nitrogen as the connection point. To make it a distinct ring system in the final SMILES, we can number its closure with a 2: N2CCNCC2.
- Phenyl Connector: Take the substituted phenyl fragment. The attachment point is the first c in the string c1c(C)ccc(Cl)c1.

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- Combine: Place the piperazine fragment in parentheses as a branch on the attachment carbon of the phenyl ring: c1(N2CCNCC2)c(C)ccc(Cl)c1.

While this is a valid SMILES string, a more common canonical form starts the traversal at the methyl group.

Canonical SMILES:Cc1ccc(Cl)cc1N1CCNCC1[15]

Let's trace this canonical form to validate its structure:

- C: The methyl group.
- c1: Attached to the methyl group is an aromatic carbon (C2), which is part of a ring labeled 1.
- c: The next aromatic carbon (C3).
- c: The next aromatic carbon (C4).
- c(Cl): The next aromatic carbon (C5), which has a chlorine branch.
- c: The next aromatic carbon (C6).
- c1: The final aromatic carbon (C1), which connects back to the starting carbon c1 to close the ring. This C1 atom is also the attachment point for the next group.
- N1CCNCC1: The piperazine ring, attached to C1 of the phenyl ring. The 1s here denote the piperazine ring closure and are distinct from the 1s used for the phenyl ring because they are part of a different, nested ring definition. A clearer, albeit equivalent, notation would be Cc1ccc(Cl)cc1N2CCNCC2.

Summary and Data

The systematic application of SMILES rules allows for the unambiguous representation of **1-(5-Chloro-2-methylphenyl)piperazine**. The process of deconstruction, fragment-wise encoding, and final assembly is a robust methodology applicable to any small molecule.

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Property	Value	Source
IUPAC Name	1-(5-chloro-2-methylphenyl)piperazine	[15]
CAS Number	76835-20-6	[16][17]
Molecular Formula	C11H15ClN2	[17]
Molecular Weight	210.71 g/mol	[15]
Canonical SMILES	Cc1ccc(Cl)cc1N1CCNCC1	[15]

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